

IL-17 modulator 4 sulfate chemical structure and properties

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Compound of Interest

Compound Name: IL-17 modulator 4 sulfate

Cat. No.: B13907860

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An In-depth Technical Guide to IL-17 Modulator 4 Sulfate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **IL-17 modulator 4 sulfate**, a promising small molecule for the potential treatment of IL-17A mediated diseases.

Chemical Structure and Properties

IL-17 modulator 4 sulfate is the sulfate salt of IL-17 modulator 4, a potent, orally bioavailable modulator of the IL-17A protein-protein interaction. IL-17 modulator 4 is also known in the literature as Compound 23. It functions as a proagent, or prodrug, of IL-17 modulator 1.

Chemical Structure:

The chemical structure of the parent compound, IL-17 modulator 4, is N-[(2S)-1,1-dicyclopropyl-3-[4-(3,5-dimethyl-1H-pyrazol-4-yl)anilino]-3-oxopropan-2-yl]-1-(propan-2-yl)-1H-pyrazole-3-carboxamide. The sulfate salt is formed by the reaction of this base with sulfuric acid.



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Physicochemical and Pharmacokinetic Properties:

A summary of the known physicochemical and pharmacokinetic properties of IL-17 modulator 4 and its sulfate salt is presented in Table 1.

Table 1: Physicochemical and Pharmacokinetic Properties of IL-17 Modulator 4 and its Sulfate Salt



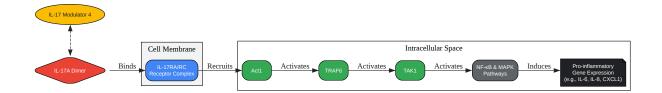
Property	IL-17 Modulator 4	IL-17 Modulator 4 Sulfate	Reference(s)
Molecular Formula	C27H34N6O2	C27H36N6O6S	[1]
Molecular Weight	474.60 g/mol	572.68 g/mol	[1]
CAS Number	2446803-65-0	2446806-90-0	[1]
Appearance	Solid	Solid	[1]
Solubility	DMSO: 300 mg/mL (632.11 mM) with ultrasonic	Soluble in DMSO	
EC ₅₀ (IL-8 secretion in HEKa cells)	14 nM	Not Reported	
Oral Bioavailability (Rats)	100%	Not Reported	
Clearance (Rats)	7.4 mL/min/kg	Not Reported	
Volume of Distribution (Vss, Rats)	2.6 L/kg	Not Reported	
Half-life (t½, Rats)	3.7 h	Not Reported	

Mechanism of Action and IL-17 Signaling Pathway

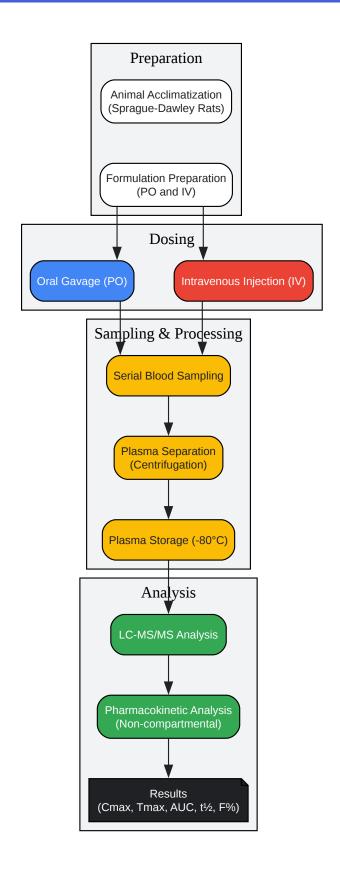
IL-17 modulator 4 acts by directly binding to the central pocket of the IL-17A homodimer. This binding stabilizes the conformation of the IL-17A dimer, preventing it from effectively interacting with its receptor, IL-17RA.[2] The inhibition of this protein-protein interaction blocks the downstream signaling cascade that leads to the production of pro-inflammatory cytokines and chemokines.

The IL-17 signaling pathway plays a crucial role in host defense against certain pathogens and in the pathogenesis of various autoimmune and inflammatory diseases. A simplified diagram of this pathway is presented below.









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References

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